

4-Chloro-7-chlorosulfonyl-2,1,3-benzoxadiazole safety and handling

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Compound of Interest

Compound Name: 4-Chloro-7-chlorosulfonyl-2,1,3-benzoxadiazole

Cat. No.: B114252

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An In-Depth Technical Guide to the Safe Handling of **4-Chloro-7-chlorosulfonyl-2,1,3-benzoxadiazole**

As a senior application scientist, the introduction of any new reagent into a laboratory workflow necessitates a thorough understanding of its properties, not just for its successful application but, more critically, for the safety of all personnel. **4-Chloro-7-chlorosulfonyl-2,1,3-benzoxadiazole** is a potent bifunctional fluorescent reagent with significant utility in labeling biomolecules for research and diagnostic purposes.^[1] However, its chemical reactivity, particularly the presence of a sulfonyl chloride group, classifies it as a hazardous substance that demands rigorous handling protocols.

This guide provides a comprehensive overview of the safety and handling procedures for **4-Chloro-7-chlorosulfonyl-2,1,3-benzoxadiazole**. It is designed for researchers, laboratory technicians, and drug development professionals, moving beyond a simple list of rules to explain the causality behind each recommendation, ensuring a culture of safety through understanding.

Compound Profile and Physicochemical Properties

Understanding the fundamental properties of a chemical is the first step in a robust risk assessment. **4-Chloro-7-chlorosulfonyl-2,1,3-benzoxadiazole** is a solid, typically a powder or crystalline material, at room temperature.^[2] Its key identifiers and properties are summarized below.

Property	Value	Source(s)
CAS Number	142246-48-8	[2] [3]
Molecular Formula	C ₆ H ₂ Cl ₂ N ₂ O ₃ S	
Molecular Weight	253.06 g/mol	
Appearance	White to light yellow/orange powder or crystals	
Melting Point	85.0 to 89.0 °C	
SMILES String	Clc1ccc(c2nonc12)S(Cl) (=O)=O	[2]
InChI Key	BPPRLMZEVZSIIJ- UHFFFAOYSA-N	[2]

Hazard Identification and Risk Assessment

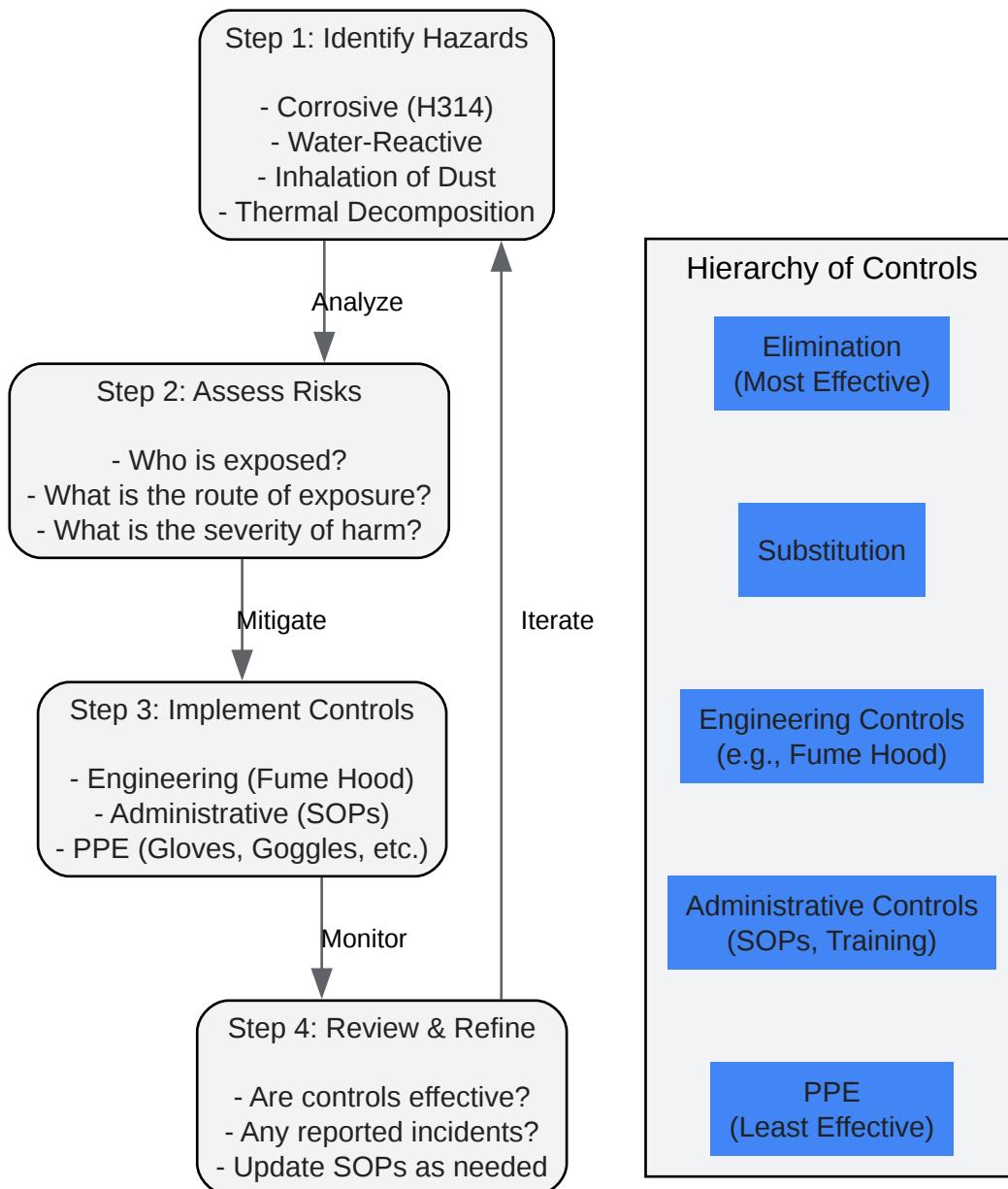
The primary hazard associated with **4-Chloro-7-chlorosulfonyl-2,1,3-benzoxadiazole** stems from its classification as a corrosive substance. According to the Globally Harmonized System (GHS), it is designated with the hazard statement H314, indicating that it "Causes severe skin burns and eye damage."

- Mechanism of Corrosivity: The sulfonyl chloride moiety is highly reactive, particularly towards nucleophiles. The corrosive action on tissue is initiated by hydrolysis; the compound reacts readily with moisture on the skin, in the eyes, or in the respiratory tract to form hydrochloric acid and the corresponding sulfonic acid, causing immediate and severe chemical burns.[\[4\]](#) [\[5\]](#) This is a critical distinction from less reactive solids; the hazard is not delayed and manifests rapidly upon contact with any moist tissue.[\[6\]](#)[\[7\]](#)
- Inhalation Hazard: Dust from the solid compound can be inhaled, causing irritation and chemical burns to the mucous membranes and respiratory tract.[\[7\]](#)
- Reactivity Hazards:

- Water Incompatibility: The compound reacts with water, potentially violently, in an exothermic reaction. This reactivity underscores the need for stringent moisture control during handling and storage.[4][5]
- Thermal Decomposition: While specific data for this molecule is limited, related benzoxazole structures are known to decompose at high temperatures (above 220-300°C), releasing toxic and irritating gases. These can include carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen cyanide.[8][9]
- Incompatible Materials: Beyond water, this compound should be considered incompatible with strong bases, alcohols, and amines, as these can initiate vigorous or explosive reactions.[10]

Logical Risk Assessment Workflow

A systematic approach to safety is non-negotiable. The following workflow illustrates the continuous cycle of risk management required when working with this compound.



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Caption: The hierarchy of controls, prioritizing systemic over personal safety measures.

- Engineering Controls: All manipulations of **4-Chloro-7-chlorosulfonyl-2,1,3-benzoxadiazole** solid and its solutions must be conducted in a certified chemical fume hood. [11][12] The fume hood provides critical protection from inhaling hazardous dust or vapors and contains any potential splashes or spills.
- Administrative Controls:

- Standard Operating Procedures (SOPs): A detailed, chemical-specific SOP must be written and approved before work begins. All personnel must be trained on this SOP.
- Designated Area: A specific area within the lab should be designated for working with this compound to prevent cross-contamination.
- Emergency Preparedness: An eyewash station and safety shower must be immediately accessible and tested regularly. [1]All personnel must know their location and how to use them.

Personal Protective Equipment (PPE)

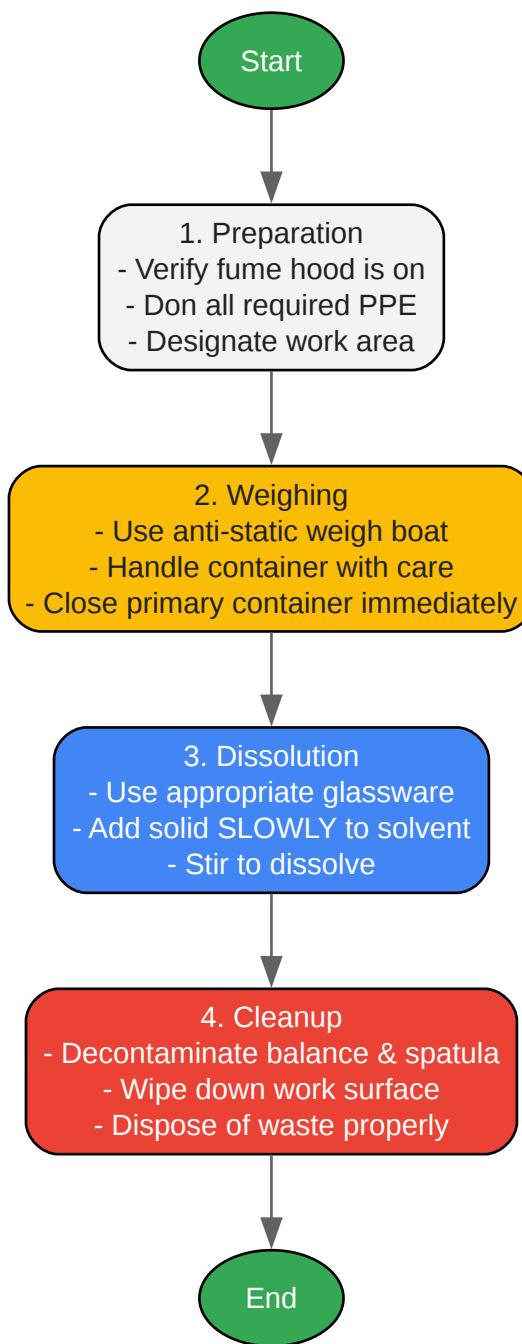
When engineering and administrative controls are in place, the correct PPE provides the final barrier between the researcher and the chemical.

- Hand Protection: Use chemical-resistant gloves. Given the corrosive nature, butyl rubber or a similar resistant material is recommended. [11]Always inspect gloves for tears or holes before use and practice proper glove removal techniques to avoid contaminating your skin.
- Eye and Face Protection: Chemical splash goggles are mandatory. Due to the severe nature of the hazard, a full-face shield worn over the goggles is required when handling the solid or concentrated solutions. [7]* Body Protection: A buttoned laboratory coat must be worn. For larger quantities, a chemically resistant apron is advisable. [12]Ensure clothing is made of low-flammability material; do not wear shorts or open-toed shoes in the laboratory.
- Respiratory Protection: While working in a fume hood should preclude the need for respiratory protection, a NIOSH-approved respirator with appropriate cartridges for acid gas/vapors should be available for emergency spill response.

Standard Protocol for Safe Handling and Storage

Adherence to a strict, step-by-step protocol is essential for minimizing risk. The following procedure outlines the safe handling of the solid compound for solution preparation.

Workflow for Weighing and Dissolving Corrosive Solids



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Caption: Step-by-step workflow for the safe handling of corrosive solids.

- Preparation:
 - Verify that the chemical fume hood is operational.

- Don all required PPE: face shield over safety goggles, lab coat, and appropriate gloves.
- Prepare the work surface by removing all unnecessary items and ensuring spill control materials are at hand.
- Weighing:
 - Tare the balance with a clean weigh boat.
 - Carefully transfer the required amount of **4-Chloro-7-chlorosulfonyl-2,1,3-benzoxadiazole** powder to the weigh boat using a clean spatula. Avoid creating dust.
 - Securely close the primary container immediately after dispensing.
- Dissolution:
 - Place a flask containing the appropriate solvent (e.g., anhydrous DMF, acetonitrile) on a stir plate within the fume hood.
 - Slowly and carefully add the weighed solid to the solvent while stirring. Never add solvent to the solid, as this can cause splashing. Be mindful of any potential exothermic reaction.
- Cleanup:
 - Thoroughly decontaminate the spatula and any other equipment used.
 - Dispose of the weigh boat and any contaminated wipes in the designated solid hazardous waste container.
 - Wipe down the work surface and the balance with a damp cloth. [6]

Storage Requirements

- Store in a cool, dry, well-ventilated area.
- Keep the container tightly closed to prevent reaction with atmospheric moisture.
- Store in a dedicated corrosives cabinet. * Segregate from incompatible materials such as bases, alcohols, oxidizing agents, and water. [7]

Illustrative Experimental Protocol: Protein Labeling

The primary utility of this compound is as a fluorescent labeling agent. The sulfonyl chloride group reacts with nucleophilic residues on biomolecules, such as the epsilon-amino group of lysine.

Objective: To fluorescently label a purified protein (e.g., Bovine Serum Albumin) for subsequent analysis.

- Protein Preparation: Prepare a solution of the protein (e.g., 1-5 mg/mL) in a suitable, amine-free buffer (e.g., 100 mM sodium bicarbonate or borate buffer, pH 8.5-9.0). The basic pH is crucial as it deprotonates the lysine side chains, making them more nucleophilic and reactive.
- Reagent Preparation: Prepare a stock solution of **4-Chloro-7-chlorosulfonyl-2,1,3-benzoxadiazole** (e.g., 10 mg/mL) in an anhydrous organic solvent like Dimethylformamide (DMF) or Acetonitrile. This must be prepared fresh immediately before use due to the reagent's sensitivity to moisture.
- Labeling Reaction:
 - While stirring the protein solution, add a 5- to 10-fold molar excess of the reagent solution dropwise.
 - Incubate the reaction mixture in the dark (to prevent photobleaching) at room temperature for 1-2 hours, or at 4°C overnight.
- Purification:
 - Stop the reaction by adding a small molecule with a primary amine (e.g., Tris or glycine) to quench any unreacted reagent.
 - Remove the unreacted label and byproducts by size-exclusion chromatography (gel filtration) or dialysis against a suitable buffer (e.g., PBS).
- Characterization: Confirm successful labeling by measuring the absorbance or fluorescence of the purified protein conjugate.

Spill and Emergency Procedures

Immediate and correct action is vital in any emergency involving a corrosive chemical.

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. [\[13\]](#) Seek immediate medical attention. Do not hesitate to use the safety shower for large-area contact. [\[1\]](#)* Eye Contact: Immediately flush eyes with water for at least 15 minutes, holding the eyelids open. [\[13\]](#) Use an eyewash station. Seek immediate medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention. [\[13\]](#)* Ingestion: Do NOT induce vomiting. [\[14\]](#) Rinse the mouth with water and give the person a glass of water or milk to drink. Seek immediate medical attention. [\[10\]](#)

Spill Response

- Small Spill (Solid):
 - Alert others in the area.
 - Wearing full PPE, carefully sweep up the solid material, avoiding dust generation. [\[15\]](#) Place the material in a labeled, sealed container for hazardous waste disposal.
 - Gently wipe the spill area with a damp cloth, then clean with soap and water.
- Large Spill:
 - Evacuate the immediate area and alert laboratory management and emergency services.
 - Prevent others from entering the area.
 - Only personnel trained in hazardous spill response with appropriate respiratory protection should attempt to clean up a large spill.

Waste Disposal

All waste containing **4-Chloro-7-chlorosulfonyl-2,1,3-benzoxadiazole**, whether solid or in solution, must be treated as hazardous waste.

- Collect all waste in clearly labeled, sealed, and compatible containers.
- Do not mix with incompatible waste streams.
- Follow all institutional, local, and national regulations for hazardous waste disposal. [\[1\]](#)

Conclusion

4-Chloro-7-chlorosulfonyl-2,1,3-benzoxadiazole is a valuable tool in the scientific arsenal, but its utility is matched by its hazardous properties. Its corrosive and water-reactive nature demands more than just caution; it requires a deep-seated understanding of its chemistry and a disciplined adherence to safety protocols. By implementing a multi-layered safety strategy—from engineering controls and robust SOPs to the correct use of PPE—researchers can harness the power of this reagent while ensuring the well-being of themselves and their colleagues. Safety is not an impediment to research; it is the foundation upon which successful and reproducible science is built.

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